

Fenoprop ethanolamine molecular weight and formula

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Compound of Interest

Compound Name: Fenoprop ethanolamine

Cat. No.: B15345265

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In-Depth Technical Guide: Fenoprop Ethanolamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics of fenoprop and ethanolamine, culminating in the properties of the resulting **fenoprop ethanolamine** salt. This information is crucial for researchers engaged in the development and analysis of related chemical compounds.

Core Molecular Data

The fundamental molecular properties of fenoprop, ethanolamine, and their resulting salt are summarized in the table below for straightforward comparison.

Compound	Molecular Formula	Molecular Weight (g/mol)
Fenoprop	$C_9H_7Cl_3O_3$	269.5 ^[1]
Ethanolamine	C_2H_7NO	61.08 ^{[2][3][4][5]}
Fenoprop Ethanolamine	$C_{11}H_{14}Cl_3NO_4$	330.58

Formation of Fenoprop Ethanolamine Salt

Fenoprop, a carboxylic acid, reacts with ethanolamine, an amino alcohol, in a classic acid-base neutralization reaction to form the **fenoprop ethanolamine** salt. In this reaction, the acidic proton from the carboxyl group of fenoprop is transferred to the basic amino group of ethanolamine.

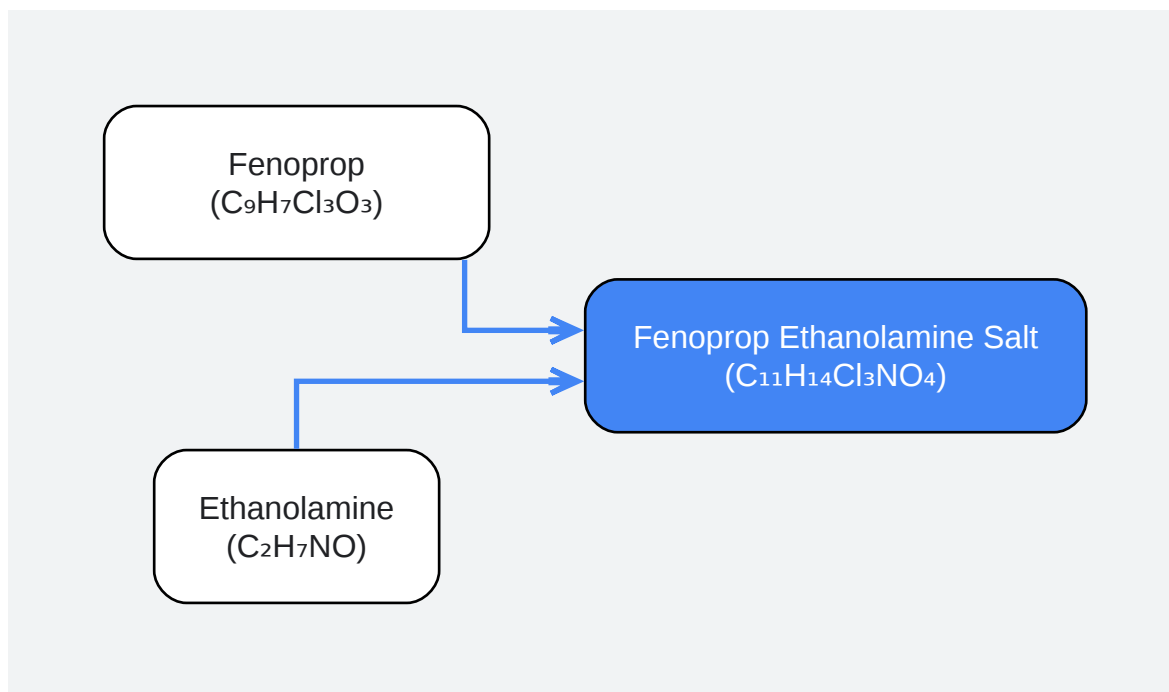
Experimental Protocols

Detailed experimental methodologies for the characterization of these compounds can be found in standard analytical chemistry literature. Key techniques for determining molecular weight and formula include:

- **Mass Spectrometry:** Provides a precise mass-to-charge ratio, which is instrumental in determining the molecular weight.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Used to elucidate the molecular structure and confirm the presence of specific functional groups.
- **Elemental Analysis:** Determines the percentage composition of elements within the compound, which is used to empirically derive the molecular formula.

Visualizing the Salt Formation

The following diagram illustrates the reaction pathway for the formation of **fenoprop ethanolamine** salt.



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Formation of **Fenoprop Ethanolamine Salt**

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References

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